

# Personal protective equipment for handling Kdoam-25

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## Compound of Interest

Compound Name: Kdoam-25

Cat. No.: B15587756

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## Essential Safety and Handling Guide for Kdoam-25

Disclaimer: A comprehensive, publicly available Safety Data Sheet (SDS) for **Kdoam-25** could not be located. The following guidance is based on general laboratory safety protocols for handling chemical compounds with a known GHS classification for acute oral toxicity.

Researchers, scientists, and drug development professionals should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and conduct a thorough risk assessment before handling any new chemical compound.

## Chemical and Hazard Information

**Kdoam-25** is a potent and highly selective inhibitor of histone lysine demethylase 5 (KDM5).[1]  
[2] It is classified under the Globally Harmonized System (GHS) as Acute Toxicity, Oral, Category 4, with the warning "Harmful if swallowed".[3]

Identifier	Value
IUPAC Name	N-(1-(3-(dimethylamino)propyl)-1H-pyrazol-4-yl)-6-(4-methylpiperazin-1-yl)nicotinamide
Molecular Formula	C15H25N5O2
CAS Number	2230731-99-2
GHS Classification	Acute toxicity, oral (Harmful if swallowed)[3]
Signal Word	Warning[3]
Hazard Statement	H302: Harmful if swallowed[3]

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should be performed to determine the appropriate PPE. However, for a compound that is harmful if swallowed, the following standard laboratory PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times to protect from splashes.
- **Hand Protection:** Nitrile or other chemically resistant gloves are essential. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat must be worn and kept fastened. For procedures with a higher risk of splashes, a chemically resistant apron may be necessary.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used in a certified chemical fume hood.

## Safe Handling and Operational Workflow

The following diagram outlines a standard workflow for safely handling **Kdoam-25** in a laboratory setting.

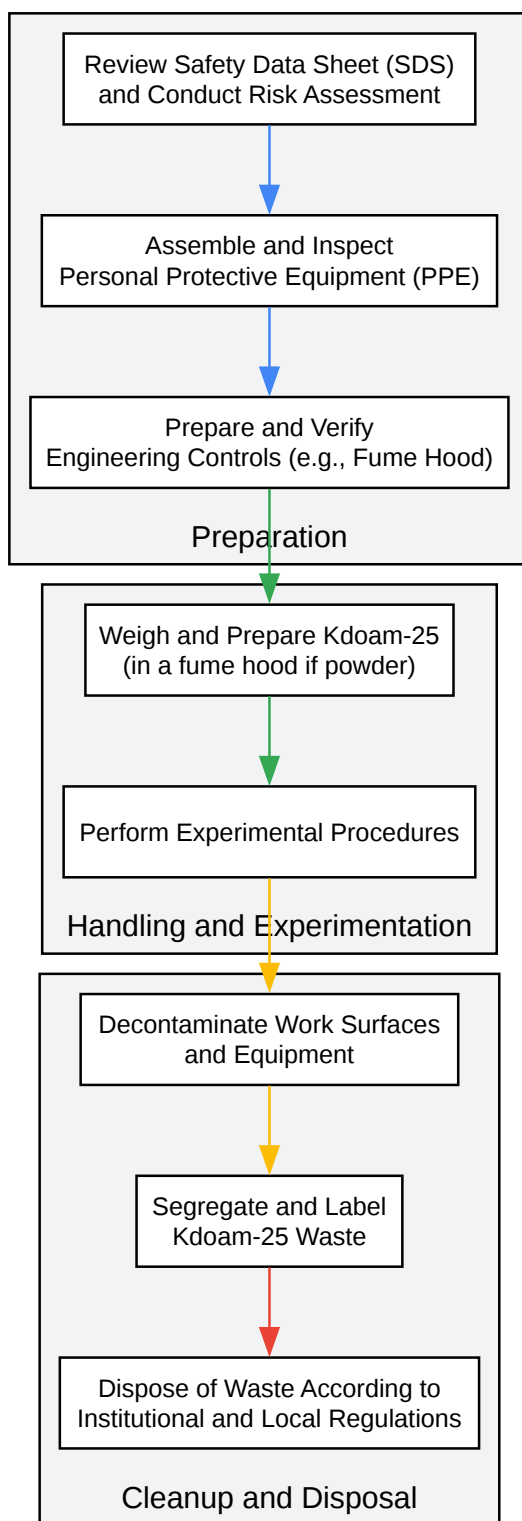


Figure 1: Kdoam-25 Safe Handling Workflow

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## References

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- 3. Kdoam-25 | C<sub>15</sub>H<sub>25</sub>N<sub>5</sub>O<sub>2</sub> | CID 91810435 - PubChem [pubchem.ncbi.nlm.nih.gov]
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